

The Surfactant Power of Dowfax 2A1: A Technical Guide to Surface Tension Reduction

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Compound of Interest

Compound Name: Dowfax 2A1

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Dowfax 2A1, an alkyldiphenyloxide disulfonate anionic surfactant, is a versatile and robust ingredient utilized across various scientific and industrial applications, including cleaners, textiles, pulp and paper, agrochemicals, oilfield operations, and emulsion polymerization.^{[1][2][3][4]} Its efficacy stems from its excellent solubility and stability in harsh conditions—acidic, alkaline, bleach, and other oxidizing systems—and its notable ability to reduce surface tension.^{[1][2][4]} This technical guide provides an in-depth analysis of the surface tension reduction capabilities of **Dowfax 2A1**, presenting key performance data, experimental methodologies, and visual representations of its behavior and evaluation.

Quantitative Performance Data

The surface tension reduction and micellization characteristics of **Dowfax 2A1** are critical parameters for its application. The following tables summarize the available quantitative data from technical specifications and research literature.

Table 1: Typical Performance Properties of **Dowfax 2A1**^{[1][2][5]}

Property	Value	Conditions
Surface Tension	34 dynes/cm	1 wt% actives, 25°C, in distilled water (neutral, pH 7)
35 dynes/cm	1 wt% actives, 25°C, in sodium hydroxide solution (alkaline, pH 12.5)	
Critical Micelle Concentration (CMC)	0.007 g/100g (0.007%)	in 0.1 M NaCl at 25°C
0.12 mM	as reported by the manufacturer in 0.1 M NaCl[6]	
0.126 mg/mL	in High Salinity Water (HSW) brine[7]	
Ross-Miles Foam Height	140 mm (initial) / 130 mm (5 minutes)	1 wt% actives, 25°C (neutral)
145 mm (initial) / 145 mm (5 minutes)	1 wt% actives, 25°C (alkaline)	

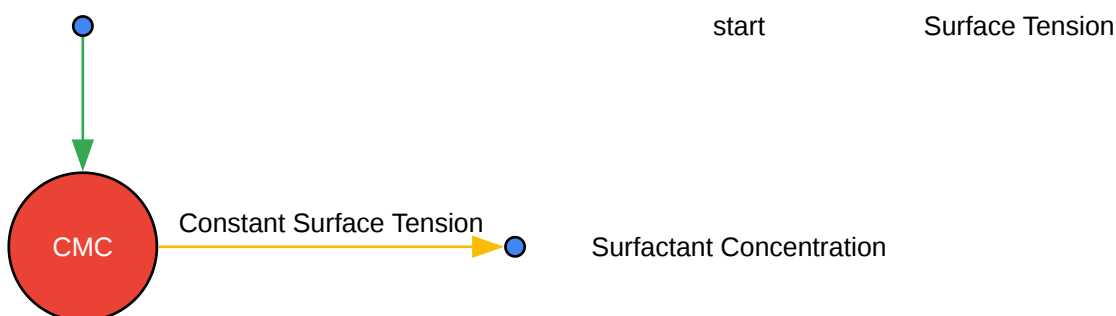
Table 2: Typical Physical Properties of **Dowfax 2A1** Solution[1][2][3][5][8]

Property	Value
Actives Content	45 wt%
Diluent	Water
Appearance	Liquid, amber
pH (10% aq solution)	8.0 - 10.5
Viscosity at 25°C	145 cps
Density at 25°C	1.10 - 1.20 g/mL
Solubility in Water	Completely miscible

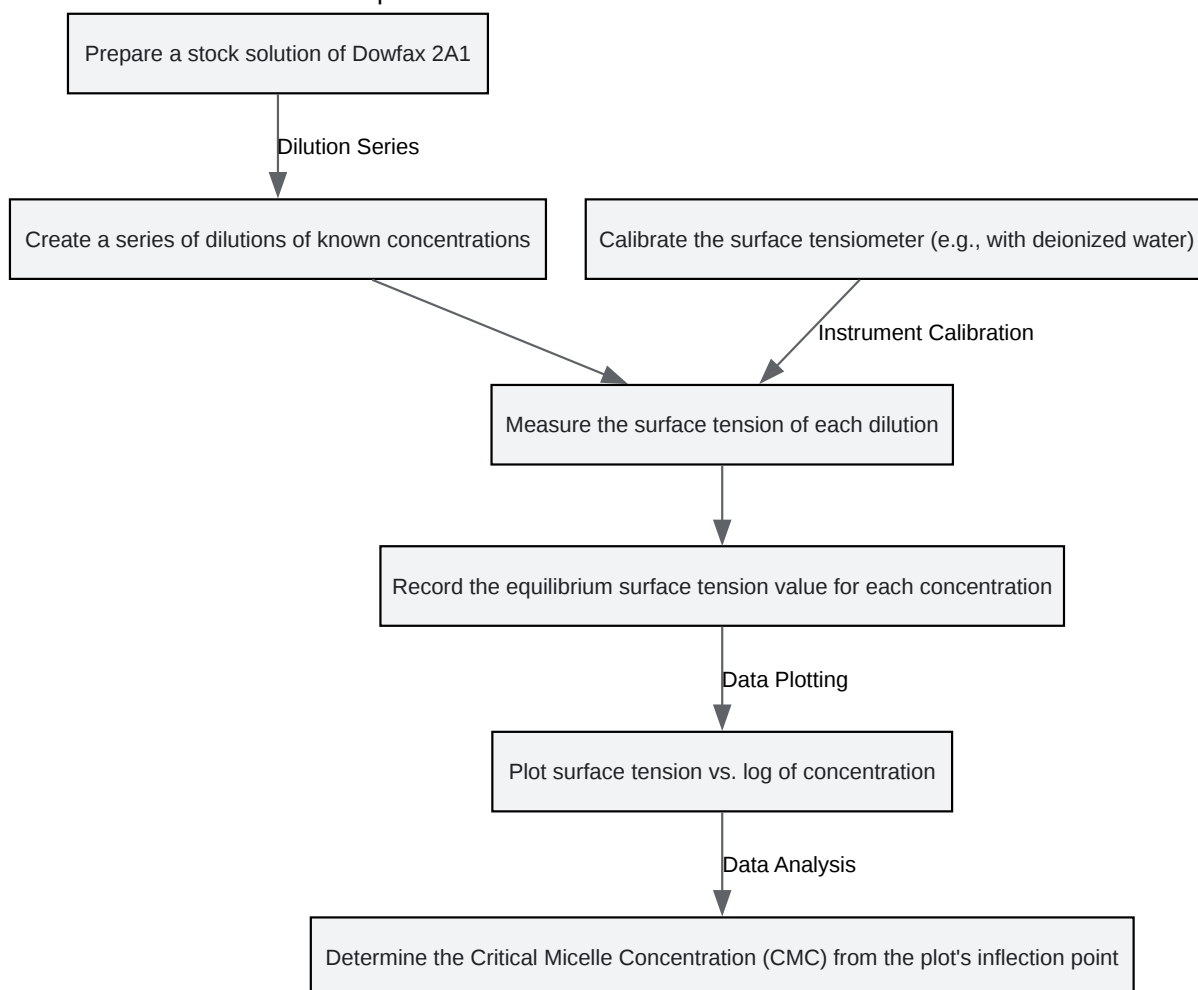
Understanding Surfactant Behavior: Surface Tension and CMC

The relationship between the concentration of a surfactant in a solution and the solution's surface tension is fundamental to its mode of action. Initially, as the surfactant concentration increases, the surface tension of the solution decreases significantly. This is due to the migration of surfactant molecules to the air-water interface, where they orient themselves to reduce the interfacial energy. This trend continues until the Critical Micelle Concentration (CMC) is reached. At the CMC, the interface becomes saturated with surfactant molecules, and any additional surfactant molecules added to the solution begin to form micelles in the bulk of the liquid. Beyond the CMC, the surface tension remains relatively constant.

Surface Tension vs. Surfactant Concentration



Generalized Experimental Workflow for Surface Tension Measurement

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References

- 1. stobec.com [stobec.com]
- 2. scribd.com [scribd.com]
- 3. bigsunchem.com.tw [bigsunchem.com.tw]
- 4. dow.com [dow.com]
- 5. scribd.com [scribd.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. univarsolutions.com [univarsolutions.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com